

# Technical Guide: Solubility of N,N-Dimethyl-p-phenylenediamine in Water and Ethanol

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## Compound of Interest

Compound Name: *N,N-Dimethyl-p-phenylenediamine*

Cat. No.: B046274

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This technical guide provides an in-depth analysis of the solubility of **N,N-Dimethyl-p-phenylenediamine** (DMPD) in water and ethanol. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis who utilize this compound. This document outlines quantitative solubility data, detailed experimental protocols for solubility determination, and logical diagrams to illustrate key concepts.

## Physicochemical Properties of N,N-Dimethyl-p-phenylenediamine

**N,N-Dimethyl-p-phenylenediamine** (CAS No: 99-98-9) is an organic compound that typically appears as a solid that may range in color from brown to black, or reddish-violet crystals, which can darken upon exposure to air and light.<sup>[1][2]</sup> It serves as a crucial intermediate in the synthesis of dyes and agrochemicals and is also used as a redox indicator in various assays. <sup>[1][3][4]</sup>

Table 1: General Physicochemical Properties

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>12</sub> N <sub>2</sub>
Molecular Weight	136.19 g/mol <a href="#">[2]</a>
Melting Point	34-36 °C <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Boiling Point	262 °C <a href="#">[3]</a> <a href="#">[5]</a>
Appearance	Brown to grey to black liquid or solid <a href="#">[1]</a>

## Quantitative Solubility Data

The solubility of **N,N-Dimethyl-p-phenylenediamine** is influenced by the solvent's polarity and the pH of the medium. As an aromatic amine, its solubility in aqueous solutions is pH-dependent.

Table 2: Solubility in Water

Value	Temperature	Conditions	Source
11 g/L	20 °C	Standard Pressure	<a href="#">[4]</a> <a href="#">[5]</a>
10 mg/mL	Not Specified	Standard Pressure	<a href="#">[1]</a>

Table 3: Solubility in Ethanol and Other Organic Solvents

Solvent	Quantitative Value	Qualitative Description	Source
Ethanol (Alcohol)	Data not available	Soluble	<a href="#">[4]</a> <a href="#">[6]</a>
Chloroform	10 mg/mL	Soluble	<a href="#">[1]</a>
Diethyl Ether	Data not available	Soluble	<a href="#">[4]</a>
Petroleum Ether	Data not available	Soluble	<a href="#">[4]</a>

Note: While specific quantitative data for ethanol is not readily available in the cited literature, it is consistently reported as being soluble in polar organic solvents like ethanol.<sup>[6]</sup> The dihydrochloride salt form of the compound is noted to be easily soluble in both water and ethanol.<sup>[7]</sup>

## Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a solid organic compound like **N,N-Dimethyl-p-phenylenediamine**. This method is based on the principle of saturation.

**Objective:** To determine the concentration of a saturated solution of **N,N-Dimethyl-p-phenylenediamine** in a given solvent (water or ethanol) at a controlled temperature.

### Materials:

- **N,N-Dimethyl-p-phenylenediamine** (solid, high purity)
- Solvent (distilled water or absolute ethanol)
- Thermostatic shaker or water bath
- Analytical balance
- Volumetric flasks and pipettes
- Filtration apparatus (e.g., 0.45 µm syringe filter)
- Spectrophotometer or HPLC for concentration measurement

### Procedure:

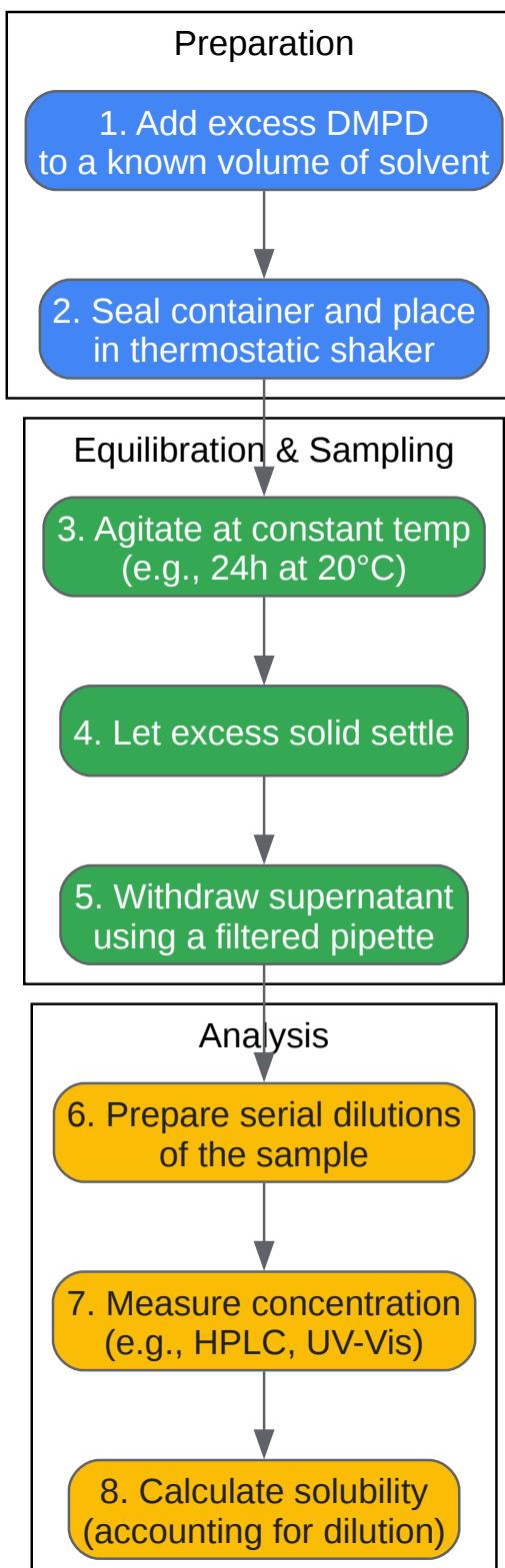
- Preparation of Supersaturated Solution: Add an excess amount of solid **N,N-Dimethyl-p-phenylenediamine** to a known volume of the solvent in a sealed container. This ensures that saturation is achieved.
- Equilibration: Place the container in a thermostatic shaker or water bath set to a constant, controlled temperature (e.g., 20 °C). Agitate the mixture for a sufficient period (e.g., 24-48

hours) to ensure equilibrium is reached between the dissolved and undissolved solute.

- Phase Separation: After equilibration, allow the solution to stand undisturbed at the controlled temperature for several hours to let the excess solid settle.
- Sample Collection: Carefully withdraw a known volume of the clear supernatant using a pipette. To avoid transferring any solid particles, the pipette tip should be fitted with a filter or the sample should be immediately passed through a syringe filter.
- Dilution: Dilute the collected sample gravimetrically or volumetrically to a concentration suitable for the chosen analytical method.
- Quantification: Determine the concentration of **N,N-Dimethyl-p-phenylenediamine** in the diluted sample using a calibrated analytical technique such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).
- Calculation: Calculate the original concentration of the saturated solution, accounting for the dilution factor. The result is expressed in units such as g/L or mg/mL.

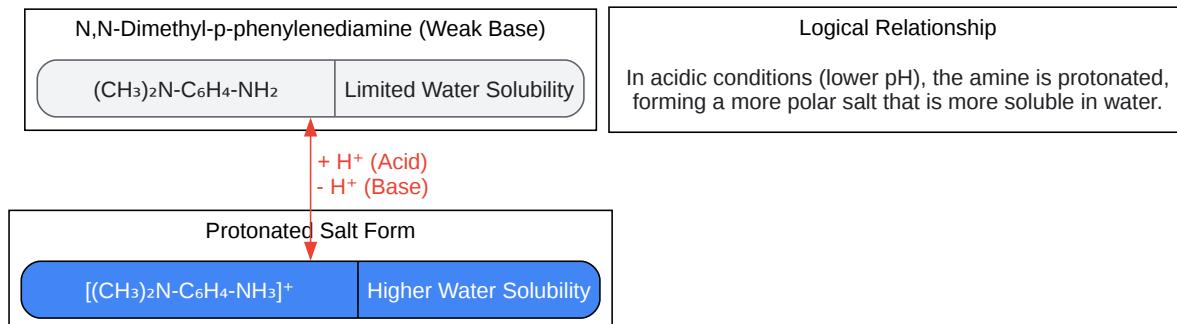
## Visualizations: Workflows and Chemical Principles

The following diagrams, generated using the DOT language, illustrate the experimental workflow for solubility determination and the chemical principle behind the pH-dependent solubility of amines.



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**Figure 1:** Experimental workflow for solubility determination.



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